

# Application of the Interacting Boson Model to the Nuclear Structure of $^{152}\text{Sm}$

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Samarium-152*

Cat. No.: *B085415*

[Get Quote](#)

**Abstract:** This document provides a detailed overview of the application of the Interacting Boson Model (IBM) to elucidate the complex nuclear structure of **Samarium-152** ( $^{152}\text{Sm}$ ).  $^{152}\text{Sm}$ , with 62 protons and 90 neutrons, is a prime example of a nucleus in a shape-phase transitional region, exhibiting characteristics that deviate from simple vibrational or rotational models. These notes cover the theoretical framework of the IBM, present quantitative comparisons between experimental data and model calculations, and provide detailed protocols for key experimental techniques used to probe the structure of this nucleus. This content is intended for researchers and scientists in the fields of nuclear physics and related disciplines.

## Introduction to the Interacting Boson Model (IBM)

The Interacting Boson Model is a powerful theoretical framework used to describe the collective properties of atomic nuclei.<sup>[1]</sup> In its most common form, IBM-1, no distinction is made between proton and neutron excitations. The model simplifies the complex interactions of nucleons by treating pairs of valence nucleons (either particles or holes) as bosons. These bosons are categorized into two types: s bosons with angular momentum  $L=0$  and d bosons with angular momentum  $L=2$ .<sup>[1][2]</sup> The collective states of an even-even nucleus are then described by the interactions of a fixed number of these bosons,  $N$ , which is the sum of the number of proton pairs and neutron pairs outside the closed shells.

The IBM Hamiltonian can be expressed in a general form that includes terms for the energies of the s and d bosons and their interactions. By varying the parameters of this Hamiltonian, a

wide range of nuclear collective behaviors can be described. The model is particularly insightful due to its three dynamical symmetries, which correspond to idealized geometric limits:

- U(5) symmetry: Describes the vibrational motion of spherical nuclei.
- SU(3) symmetry: Describes the rotational motion of well-deformed, axially symmetric nuclei.
- O(6) symmetry: Describes  $\gamma$ -unstable nuclei, which are soft with respect to triaxial deformation.

The structure of many nuclei can be understood as lying in the transitional regions between these idealized symmetries.

## The Structure of $^{152}\text{Sm}$ as a Transitional Nucleus

The nucleus  $^{152}\text{Sm}$  is of significant interest as it lies in a region of rapid structural change between the nearly spherical  $^{150}\text{Sm}$  (N=88) and the well-deformed  $^{154}\text{Sm}$  (N=92).[3] This makes it an excellent laboratory for testing models of nuclear structure in a transitional regime. Within the IBM framework,  $^{152}\text{Sm}$  is located in the transition region between the U(5) vibrational and SU(3) rotational limits.[4][5] This transitional nature is characterized by the coexistence of spherical and deformed shapes, a phenomenon the IBM can effectively model.[6]

## Data Presentation: Energy Levels and B(E2) Transitions

The validity of the IBM is tested by its ability to reproduce experimental observables. The following tables summarize key quantitative data for  $^{152}\text{Sm}$ , comparing experimental values with theoretical calculations from the Interacting Boson Model (specifically, the IBM-2, which distinguishes between neutron and proton bosons).

Table 1: Comparison of Experimental and IBM-2 Calculated Energy Levels for  $^{152}\text{Sm}$  (in MeV)

Level ( $J\pi$ )	Band Assignment	Experimental Energy[5]	IBM-2 Calculated Energy[5]
$2_1^+$	Ground State	0.122	0.122
$4_1^+$	Ground State	0.366	0.372
$6_1^+$	Ground State	0.707	0.735
$0_2^+$	Beta	0.685	0.691
$2_2^+$	Beta	0.810	0.816
$2_3^+$	Gamma	1.086	1.041
$3_1^+$	Gamma	1.234	1.201
$4_3^+$	Gamma	1.372	1.401

The energy ratio  $R_{4/2} = E(4_1^+)/E(2_1^+)$  for  $^{152}\text{Sm}$  is experimentally 3.00, while the IBM-2 calculation gives 3.05. This value is intermediate between the vibrational limit ( $R_{4/2} \approx 2.0$ ) and the rotational limit ( $R_{4/2} \approx 3.33$ ), confirming its transitional character.[5]

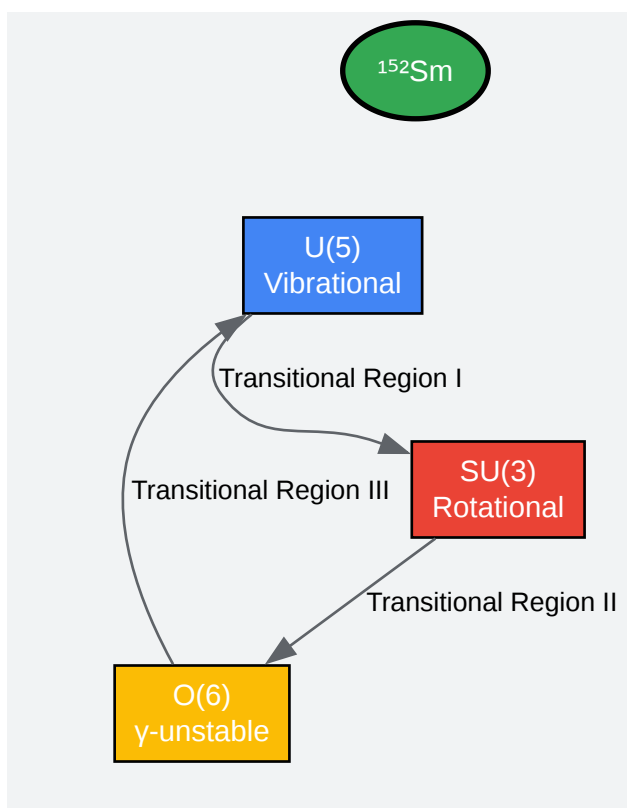
Table 2: Comparison of Experimental and IBM-2 Calculated  $B(E2)$  Transition Probabilities for  $^{152}\text{Sm}$  (in  $e^2b^2$ )

Transition ( $J_i^+ \rightarrow J_f^+$ )	Experimental $B(E2)$ [5]	IBM-2 Calculated $B(E2)$ [5]
$2_1 \rightarrow 0_1$	0.550	0.550
$4_1 \rightarrow 2_1$	0.820	0.811
$6_1 \rightarrow 4_1$	0.960	0.902
$2_2 \rightarrow 0_1$	0.003	0.004
$2_2 \rightarrow 0_2$	0.560	0.491
$2_3 \rightarrow 0_1$	0.016	0.015
$2_3 \rightarrow 2_1$	0.090	0.081
$2_3 \rightarrow 4_1$	0.002	0.003

B(E2) values, or reduced electric quadrupole transition probabilities, are a sensitive probe of nuclear collectivity. The good agreement between the experimental and calculated values demonstrates the success of the IBM in describing the collective structure of  $^{152}\text{Sm}$ .

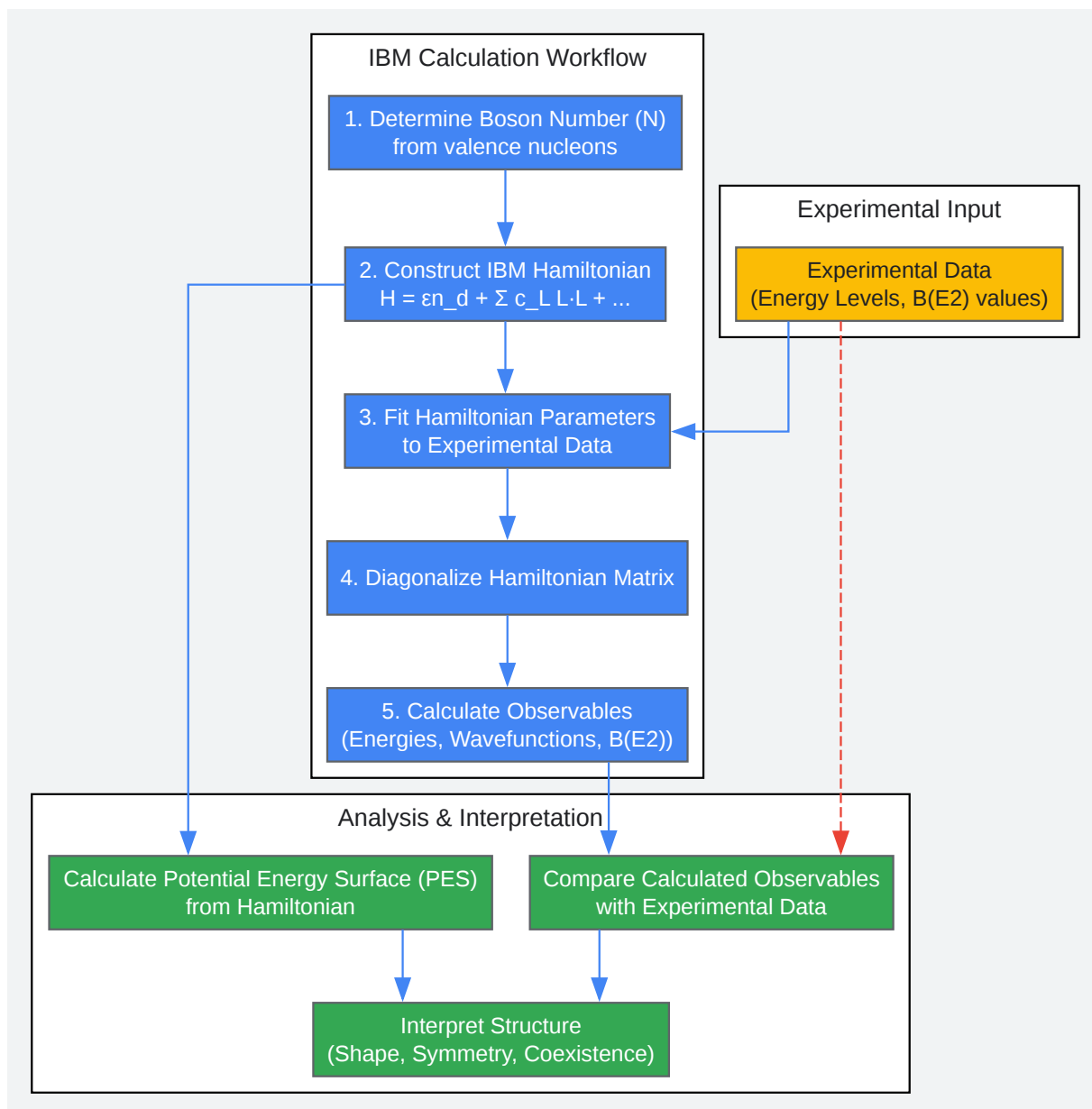
## Visualizations of the IBM Framework for $^{152}\text{Sm}$

The relationships within the IBM and its application can be visualized to provide a clearer understanding of the model's concepts.



[Click to download full resolution via product page](#)

Caption: The Casten Triangle, illustrating the three dynamical symmetries of the IBM and the position of  $^{152}\text{Sm}$  in the transitional region between the U(5) and SU(3) limits.



[Click to download full resolution via product page](#)

Caption: A workflow diagram illustrating the process of applying the Interacting Boson Model to analyze the structure of a nucleus like  $^{152}\text{Sm}$ .

## Experimental Protocols

The experimental data presented above are primarily obtained through gamma-ray spectroscopy techniques, often following reactions that populate excited states in the nucleus of interest. Below are generalized protocols for two such powerful techniques.

## Protocol: In-Beam Gamma-Ray Spectroscopy via ( $\alpha,2n$ ) Reaction

This protocol describes a typical experiment to study the excited states of  $^{152}\text{Sm}$  populated via the  $^{150}\text{Nd}(\alpha,2n)^{152}\text{Sm}$  fusion-evaporation reaction.<sup>[7]</sup>

### 1. Target Preparation:

- Obtain a highly enriched, self-supporting foil of  $^{150}\text{Nd}$ . The target thickness is typically on the order of 1-2 mg/cm<sup>2</sup>.
- The target may be backed with a thin layer of a heavy element like gold or lead to stop the recoiling nuclei (a "backed target") or be a thin foil to allow recoils to exit into a vacuum (a "thin target"), depending on the specific measurements planned (e.g., lifetime measurements using Doppler shifts).

### 2. Experimental Setup:

- Place the target in a vacuum chamber at the end of a particle accelerator beamline.
- Arrange an array of High-Purity Germanium (HPGe) detectors around the target chamber. A modern spectrometer may consist of many detectors, often with Compton-suppression shields (e.g., BGO scintillators) to improve the peak-to-total ratio of the measured spectra.<sup>[8]</sup>
- The detectors are placed at various angles with respect to the beam direction to enable measurements of gamma-ray angular distributions, which are important for spin and parity assignments.

### 3. Data Acquisition:

- Accelerate a beam of  $\alpha$ -particles ( $^4\text{He}^{2+}$ ) to an energy optimized for the ( $\alpha,2n$ ) reaction channel (typically 20-30 MeV).

- Direct the beam onto the  $^{150}\text{Nd}$  target.
- The signals from the HPGe detectors are processed by a multi-parameter data acquisition system. The system records the energy and timing of each detected gamma ray from each detector.
- Data is typically collected in an "event-by-event" mode, where coincident gamma rays (those detected within a narrow time window, e.g., <100 ns) are recorded together.

#### 4. Calibration and Data Analysis:

- **Energy Calibration:** Before and after the main experiment, acquire spectra from standard radioactive sources with well-known gamma-ray energies (e.g.,  $^{133}\text{Ba}$ ,  $^{152}\text{Eu}$ ,  $^{60}\text{Co}$ ).<sup>[1][9]</sup> Fit a polynomial function (usually linear or quadratic) to the peak channel vs. energy data to establish the energy calibration for each detector.
- **Efficiency Calibration:** Use the same standard sources, which also have well-known gamma-ray intensities, to determine the detection efficiency of the HPGe array as a function of energy.<sup>[10][11]</sup> This is crucial for determining the relative intensities of the observed gamma rays.
- **Coincidence Analysis:** Construct a symmetric gamma-gamma coincidence matrix (or a higher-fold cube/hypercube) from the event-by-event data. By setting a gate on the energy of a known gamma-ray transition in the matrix, a spectrum of all coincident transitions can be generated. This is the primary method for building the nuclear level scheme, establishing the sequence of decays, and identifying new transitions.
- **Angular Correlations:** Analyze the relative intensity of a gamma ray detected at different angles with respect to the beam axis (or another gamma ray) to determine transition multipolarities and infer the spins of the excited states.

## Protocol: Multi-Step Coulomb Excitation

Coulomb excitation is a powerful tool for probing collective structures, as the purely electromagnetic interaction is well understood and allows for the extraction of electromagnetic matrix elements, including transition probabilities and static quadrupole moments.<sup>[12][13]</sup>

### 1. Beam and Target Selection:

- To study  $^{152}\text{Sm}$ , a stable  $^{152}\text{Sm}$  target is typically used. The target should be thin (e.g., 0.5-1.0 mg/cm<sup>2</sup>) and deposited on a thin backing (e.g., carbon) to minimize energy loss effects.
- A heavy-ion beam is required to ensure a strong electromagnetic field and induce multi-step excitations. The beam energy is kept below the "safe energy" threshold to ensure the interaction is purely electromagnetic and not influenced by nuclear forces.<sup>[12]</sup> A common choice might be a  $^{58}\text{Ni}$  or  $^{208}\text{Pb}$  beam.

### 2. Experimental Setup:

- The experimental setup involves a combination of particle detectors and gamma-ray detectors.
- Particle Detectors: An array of position-sensitive particle detectors (e.g., silicon detectors) is placed at backward and/or forward angles to detect the scattered projectile and/or recoil target nuclei. The scattering angle is crucial as the excitation probability is strongly dependent on it.
- Gamma-Ray Detectors: An array of HPGe detectors is positioned around the target to detect the de-excitation gamma rays in coincidence with the scattered particles.

### 3. Data Acquisition:

- The beam is directed onto the  $^{152}\text{Sm}$  target.
- The data acquisition system records particle-gamma coincidences. For each event, the energy and angle of the scattered particle are recorded along with the energy and timing of the coincident gamma ray.
- This coincidence requirement is essential to isolate the gamma rays from  $^{152}\text{Sm}$  from any background reactions.

### 4. Data Analysis using GOSIA:



- The analysis of Coulomb excitation data is complex and is almost universally performed using a coupled-channels least-squares fitting code such as GOSIA.[2][4]
- Input Preparation:
  - Define the level scheme of  $^{152}\text{Sm}$ , including the energies, spins, and parities of all known states to be included in the calculation.
  - Provide initial estimates for all relevant E1, E2, E3, and M1 matrix elements connecting these states. These can be taken from previous measurements or theoretical models (like the IBM).
  - Define the experimental setup for each dataset being analyzed, including beam/target properties, energies, particle detector angles, and gamma-ray detector efficiencies and angles.
- The Fitting Procedure:
  - GOSIA uses the semiclassical approximation to calculate the excitation amplitudes and cross sections for all states based on the input matrix elements and experimental conditions.[6][14]
  - It then compares the calculated gamma-ray yields with the experimentally measured yields for each particle scattering angle.
  - A  $\chi^2$  minimization routine is used to iteratively adjust the matrix elements (both transitional and diagonal) to achieve the best possible fit to all experimental data simultaneously.
- Output: The output of the GOSIA fit is a set of self-consistent, model-independent electromagnetic matrix elements and their uncertainties. These values provide a comprehensive picture of the collective properties of the nucleus, which can then be compared with the predictions of nuclear models like the IBM.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. pubs.aip.org [pubs.aip.org]
- 2. pas.rochester.edu [pas.rochester.edu]
- 3. pubs.aip.org [pubs.aip.org]
- 4. pas.rochester.edu [pas.rochester.edu]
- 5. [PDF] Analysis methods of safe Coulomb-excitation experiments with radioactive ion beams using the GOSIA code | Semantic Scholar [semanticscholar.org]
- 6. scispace.com [scispace.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. mirion.com [mirion.com]
- 10. nist.gov [nist.gov]
- 11. djs.si [djs.si]
- 12. indico.cern.ch [indico.cern.ch]
- 13. mdpi.com [mdpi.com]
- 14. indico.cern.ch [indico.cern.ch]
- To cite this document: BenchChem. [Application of the Interacting Boson Model to the Nuclear Structure of  $^{152}\text{Sm}$ ]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085415#application-of-interacting-boson-model-to-152sm-structure]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)